

# Paraxanthine-d6: A Technical Guide to its Certificate of Analysis

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Compound of Interest		
Compound Name:	Paraxanthine-d6	
Cat. No.:	B7881582	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the specifications typically found on a Certificate of Analysis (CoA) for **Paraxanthine-d6**. It is intended to assist researchers, scientists, and drug development professionals in understanding the quality attributes of this stable isotope-labeled internal standard, which is crucial for the accurate quantification of paraxanthine in biological matrices.

## **Compound Identification and General Properties**

**Paraxanthine-d6** is the deuterated form of paraxanthine, the major metabolite of caffeine in humans.[1][2][3] Its primary application is as an internal standard in analytical methodologies such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) for the quantification of paraxanthine.[1][4]



Identifier	Value
Chemical Name	1,7-bis(methyl-d3)-3,7-dihydro-1H-purine-2,6-dione[1]
Synonyms	Paraxanthine-d6, 1,7-Dimethylxanthine-d6[1]
CAS Number	117490-41-2[1][5]
Molecular Formula	C7H2D6N4O2[1][5]
Molecular Weight	186.20 g/mol [1][5]
Exact Mass	186.1024[1]

# **Analytical Specifications**

The following table summarizes the typical analytical specifications for **Paraxanthine-d6** found on a Certificate of Analysis. These parameters ensure the identity, purity, and quality of the compound.

Parameter	Specification	Typical Method
Appearance	White to off-white or pale yellow solid/crystal[1][6][7]	Visual Inspection
Purity	≥98%[1][5]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥98 atom % D[6]	Mass Spectrometry (MS)
Deuterated Forms	≥99% (d1-d6), ≤1% d0[8]	Mass Spectrometry (MS)
Identity	Conforms to structure	<sup>1</sup> H-NMR, Mass Spectrometry
Solubility	Soluble in DMSO and DMF (e.g., 10 mg/mL)[1][8]; Sparingly soluble in Ethanol and PBS (pH 7.2) (e.g., 1 mg/mL)[8]	Visual Inspection
Melting Point	294-296 °C[6]	Melting Point Apparatus



## **Storage and Stability**

Proper storage is critical to maintain the integrity of **Paraxanthine-d6**.

Condition	Duration
Short-term	0 - 4 °C (days to weeks)[1]
Long-term	-20 °C (months to years)[1][5]
Shelf Life	>3 years if stored properly[1]

It is recommended to store the compound in a dry, dark environment.[1] For solutions, storage at -80°C for up to a year in a suitable solvent is suggested.[9]

## **Experimental Protocols**

While specific, detailed experimental protocols are proprietary to the manufacturer, this section outlines the general methodologies used to verify the specifications of **Paraxanthine-d6**.

# Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of **Paraxanthine-d6** by separating it from any non-deuterated paraxanthine and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., LiChrosorb RP-18) is commonly used for the separation of methylxanthines.[10]
- Mobile Phase: A gradient elution is often employed, typically consisting of a mixture of an aqueous buffer (e.g., 0.05% trifluoroacetic acid in water) and an organic solvent like acetonitrile.[10]
- Detection: UV detection at an appropriate wavelength for paraxanthine.



Procedure: A solution of Paraxanthine-d6 is prepared in a suitable solvent and injected into
the HPLC system. The retention time of the main peak corresponding to Paraxanthine-d6 is
recorded. The purity is calculated based on the area of the main peak relative to the total
area of all observed peaks.

### Identity and Isotopic Purity by Mass Spectrometry (MS)

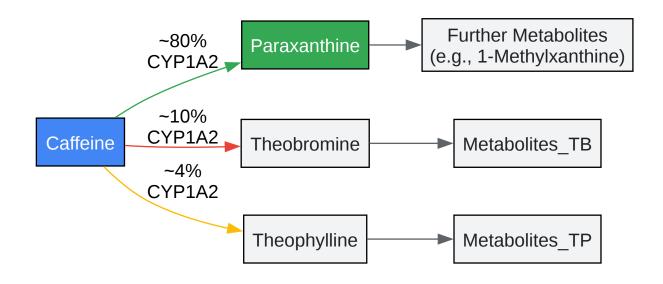
Mass spectrometry is used to confirm the molecular weight of **Paraxanthine-d6** and to determine its isotopic purity.

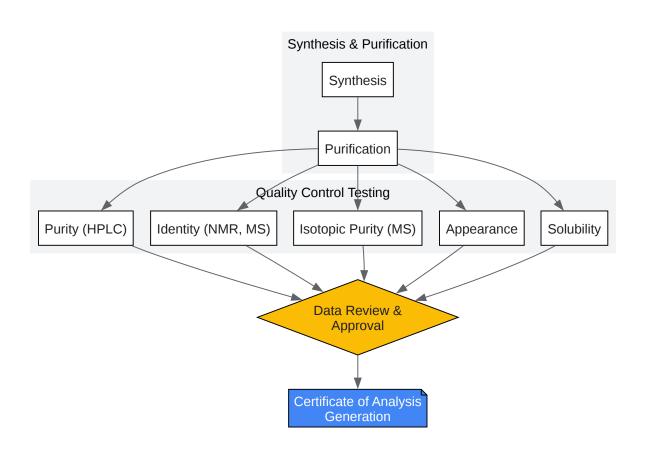
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatograph (LC-MS) or gas chromatograph (GC-MS).
- Ionization: Electrospray ionization (ESI) in positive mode is a common technique for methylxanthines.[11]
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion of
   Paraxanthine-d6. The isotopic distribution is analyzed to confirm the incorporation of
   deuterium atoms and to quantify the percentage of the deuterated forms (d1-d6) versus the
   non-deuterated form (d0).

### **Metabolic Pathway of Caffeine**

Paraxanthine is the primary metabolite of caffeine in humans, with its formation being a key indicator of CYP1A2 enzyme activity.[2][12][13]







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